

# Introduction: The Role and Risks of 1H-Indazole-3-Carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1H-Indazole-3-Carbaldehyde

Cat. No.: B3431284

[Get Quote](#)

**1H-Indazole-3-Carbaldehyde** is a versatile heterocyclic aldehyde that serves as a critical building block in medicinal chemistry and organic synthesis.<sup>[1][2]</sup> Its indazole scaffold is a prized structural motif in the development of bioactive compounds, particularly kinase inhibitors for therapeutic applications, including anti-cancer and anti-inflammatory drugs.<sup>[1][3]</sup> The aldehyde functional group provides a reactive handle for a wide array of chemical transformations, enabling the synthesis of complex molecular architectures.<sup>[3]</sup>

While its synthetic utility is significant, the safe handling of **1H-Indazole-3-Carbaldehyde** is paramount to protect laboratory personnel from potential hazards. This guide provides a comprehensive overview of its toxicological profile, appropriate handling protocols, emergency procedures, and storage requirements, grounded in authoritative safety data. The causality behind each recommendation is explained to foster a deeper understanding of risk mitigation in a research environment.

## Hazard Identification and GHS Classification

Understanding the inherent hazards of a chemical is the foundation of safe laboratory practice. **1H-Indazole-3-Carbaldehyde** is classified under the Globally Harmonized System (GHS) with specific warnings that necessitate careful handling. The primary hazards are associated with acute oral toxicity and irritation to the skin, eyes, and respiratory system.<sup>[4][5]</sup>

Table 1: GHS Hazard Summary for **1H-Indazole-3-Carbaldehyde**

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	Warning	H302: Harmful if swallowed.[4][5]	
Skin Irritation (Category 2)	Warning	H315: Causes skin irritation.[6]	
Serious Eye Irritation (Category 2A)	Warning	H319: Causes serious eye irritation.[6]	
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	Warning	H335: May cause respiratory irritation.[6]	

GHS classification data is aggregated from multiple sources and may vary slightly between suppliers.

## Toxicological Profile and Routes of Exposure

The primary routes of occupational exposure are inhalation of the powder, skin contact, eye contact, and accidental ingestion.

- **Acute Oral Toxicity:** The compound is classified as harmful if swallowed.[4][5] Ingestion can lead to systemic effects, and immediate medical attention should be sought.
- **Dermal and Eye Irritation:** Direct contact with the skin is known to cause irritation.[6] More severe is the risk to the eyes, where the compound can cause serious irritation.[6] The causality stems from the chemical's reactivity with biological tissues.
- **Respiratory Irritation:** As a fine powder, **1H-Indazole-3-Carbaldehyde** poses an inhalation risk.[7] Airborne particles can irritate the mucous membranes and upper respiratory tract.[6] This is a common hazard with powdered reagents, making dust control a critical safety measure.[7]

Comprehensive toxicological studies on this specific compound are not widely published, a common scenario for many research chemicals. Therefore, it is prudent to treat it with a high degree of caution, assuming potential for unknown long-term effects and handling it in a way that minimizes all routes of exposure.

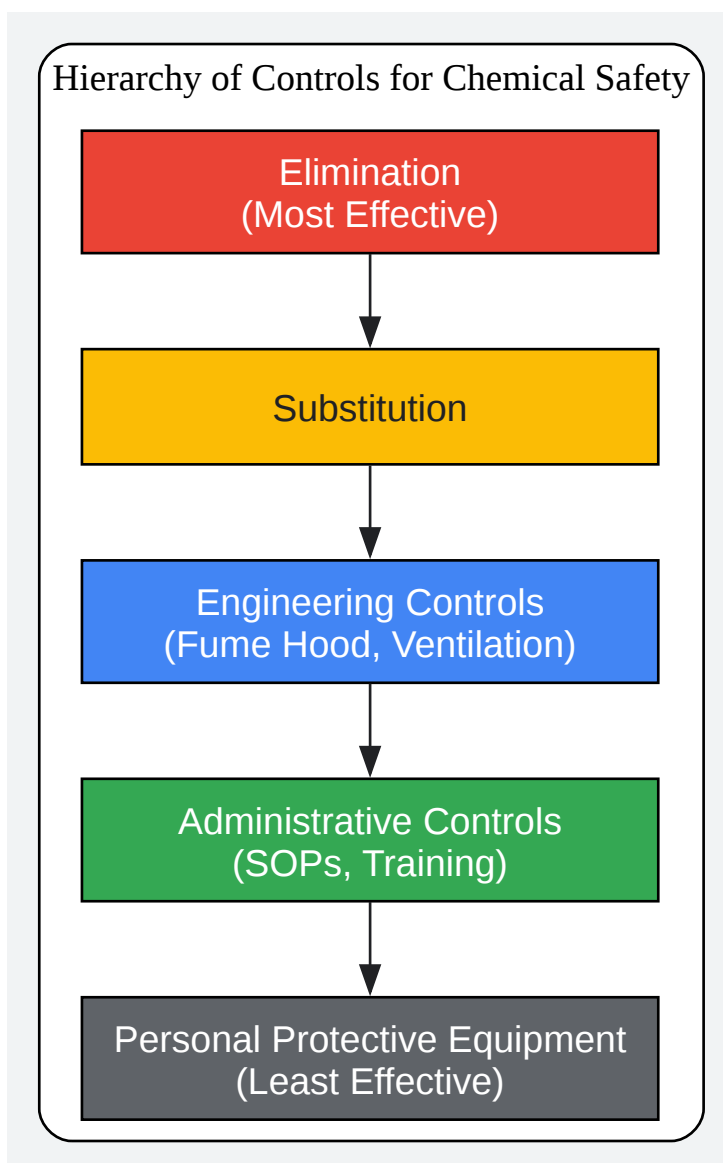
## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls over personal reliance on PPE, is essential for minimizing exposure.

### Engineering Controls

The primary engineering control for handling powdered **1H-Indazole-3-Carbaldehyde** is to minimize the generation and inhalation of dust.<sup>[7]</sup>

- Ventilation: Always handle this compound in a well-ventilated area.<sup>[8][9]</sup>
- Chemical Fume Hood: For procedures that may generate significant amounts of dust, such as weighing or transferring large quantities, a chemical fume hood is mandatory.<sup>[7][10]</sup> The airflow of the hood contains airborne particles, preventing them from entering the laboratory environment and the user's breathing zone.<sup>[7]</sup>
- Specialized Weighing Stations: For highly accurate weighing, where the airflow of a standard fume hood may cause fluctuations, a powder weighing station with horizontal airflow can be used to provide protection while maintaining balance stability.<sup>[7]</sup>
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are immediately accessible in the vicinity of any potential exposure.<sup>[8]</sup>



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls for managing chemical exposure.

## Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with engineering controls.

- **Eye and Face Protection:** Wear chemical safety goggles or safety glasses with side shields that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[8] A face shield may be required for operations with a high risk of splashing.[8]
- **Skin Protection:**

- Gloves: Wear appropriate protective gloves.[8][10] Nitrile gloves are a common choice for protection against incidental contact with solids and many solvents.[10] Always inspect gloves for tears or holes before use and wash hands after removal.[11]
- Lab Coat: A lab coat or other protective clothing is mandatory to prevent skin contact.[10]
- Respiratory Protection: In cases of inadequate ventilation or during cleanup of large spills where dust generation is unavoidable, a NIOSH-approved respirator (e.g., N95 dust mask) should be used in accordance with OSHA 29 CFR 1910.134.[8]

## Detailed Protocols for Safe Handling and Storage

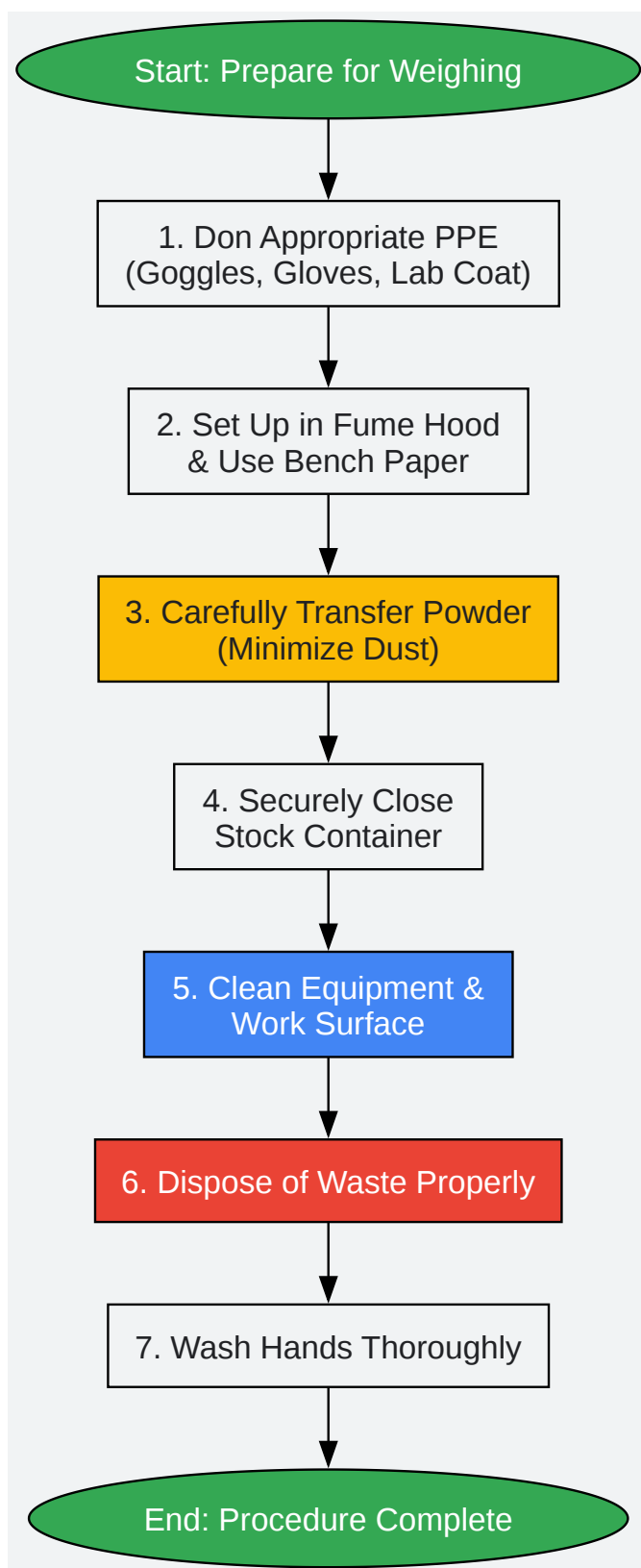
Adherence to strict protocols is crucial for preventing accidental exposure and maintaining the integrity of the compound.

### Experimental Protocol: Weighing and Handling Solid 1H-Indazole-3-Carbaldehyde

This protocol is designed to minimize dust generation and cross-contamination.

- Preparation:
  - Don all required PPE (lab coat, safety goggles, gloves).[10]
  - Designate a specific work area, preferably within a chemical fume hood or powder weighing station.[7]
  - Cover the work surface with disposable bench paper to contain any minor spills.[7]
- Weighing:
  - Use a spatula to carefully transfer the powder from the stock container to a tared weigh boat or vessel. Avoid dropping the powder from a height, which can create airborne dust.
  - If the powder has electrostatic properties, an anti-static gun can be used on the container and weigh boat.
  - Close the primary stock container immediately after dispensing the required amount.[12]

- Dissolution:
  - If preparing a solution, add the solvent to the vessel containing the weighed powder slowly to avoid splashing.
  - Work over a spill tray when handling the liquid solution.[\[7\]](#)
- Cleanup:
  - Carefully wipe down the spatula and any contaminated surfaces with a damp cloth (using an appropriate solvent if necessary).
  - Fold the disposable bench paper inward, enclosing any spilled powder, and place it in a sealed bag for proper waste disposal.[\[7\]](#)
  - Wash hands thoroughly with soap and water after the procedure is complete.[\[8\]](#)[\[11\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for safely weighing hazardous powdered chemicals.

## Storage and Incompatibility

Proper storage is essential for both safety and chemical stability.

- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[8][12][13]</sup> Some suppliers recommend refrigerated storage at 0-8 °C to ensure long-term stability.<sup>[1][14]</sup> The container should protect the compound from moisture and light.<sup>[14]</sup>
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong bases, and strong reducing agents to prevent hazardous reactions.<sup>[8][13]</sup>

## Emergency and First Aid Procedures

In the event of an exposure or spill, a rapid and informed response is critical.

### First Aid Measures

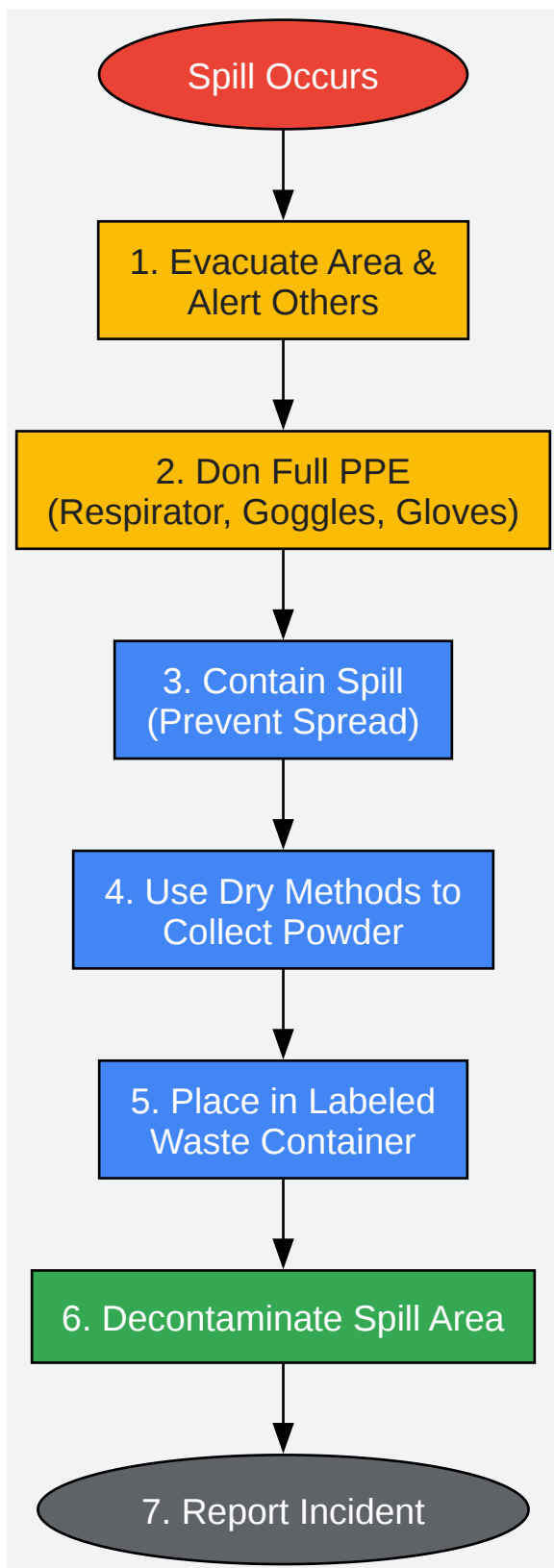
Table 2: First Aid for Exposure to **1H-Indazole-3-Carbaldehyde**

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <sup>[15][16]</sup>
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. <sup>[13][15]</sup>
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention. <sup>[13][15]</sup>
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. <sup>[16]</sup>



## Spill and Leak Procedures

- Evacuate: Evacuate unnecessary personnel from the immediate area.[\[8\]](#)
- Ventilate: Ensure the area is well-ventilated, but avoid creating strong air currents that could disperse the powder.
- Protect: Do not attempt to clean a spill without the appropriate PPE, including respiratory protection, gloves, and eye protection.[\[8\]](#)
- Contain & Clean: Use dry cleanup methods.[\[9\]](#) Gently sweep or shovel the spilled material into a suitable, labeled container for disposal.[\[8\]](#)[\[9\]](#) Avoid actions that generate dust.
- Environmental Protection: Prevent the spilled material from entering drains, sewers, or public waters.[\[8\]](#)[\[15\]](#)
- Decontaminate: Once the solid is removed, decontaminate the area with a suitable solvent and wash it down.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for a chemical powder spill.

## Fire and Explosion Data

- **Flammability:** The compound is not considered a significant fire risk, but containers may burn.[\[9\]](#)
- **Suitable Extinguishing Media:** Use fire-fighting measures appropriate for the surrounding environment, such as carbon dioxide (CO<sub>2</sub>), dry chemical powder, or a water spray.[\[13\]](#)
- **Hazardous Combustion Products:** In the event of a fire, thermal decomposition can produce toxic and irritating gases, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[\[13\]](#)
- **Firefighter Protection:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[13\]](#)

## Disposal Considerations

Chemical waste must be managed responsibly to protect personnel and the environment.

- **Regulations:** Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.[\[6\]](#)
- **Procedure:** Do not dispose of waste in household garbage or allow it to reach the sewage system.[\[6\]](#) The recommended method is to use an authorized incinerator equipped with an afterburner and scrubber.[\[8\]](#)

## Physical and Chemical Properties

Table 3: Key Properties of **1H-Indazole-3-Carbaldehyde**

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O[4]
Molecular Weight	146.15 g/mol [5]
Appearance	White or pale yellow solid[1]
Melting Point	131-132 °C[4]
Boiling Point	~358.3 °C at 760 mmHg[4]
CAS Number	5235-10-9[4]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. An optimized procedure for direct access to 1H-indazole-3-carboxaldehyde derivatives by nitrosation of indoles - PMC [pmc.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. Indazole-3-carbaldehyde | C<sub>8</sub>H<sub>6</sub>N<sub>2</sub>O | CID 11367068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. ehs.wisc.edu [ehs.wisc.edu]
- 8. synquestlabs.com [synquestlabs.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 11. artsci.usu.edu [artsci.usu.edu]
- 12. Chemical Handling and Storage - Environmental Health and Safety [ehs.iastate.edu]

- 13. fishersci.com [fishersci.com]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. aksci.com [aksci.com]
- 16. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Introduction: The Role and Risks of 1H-Indazole-3-Carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3431284#1h-indazole-3-carbaldehyde-safety-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)